

Application Note and Protocol: Preparation of Fluvastatin Sodium Stock Solutions

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Compound of Interest

Compound Name: Fluvastatin Sodium

Cat. No.: B601121

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fluvastatin Sodium** is a synthetic, water-soluble lipid-lowering agent belonging to the statin class of drugs. Its primary mechanism of action is the competitive inhibition of 3-hydroxy-3-methylglutaryl-coenzyme A (HMG-CoA) reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.[1] This inhibition effectively reduces endogenous cholesterol production.[1] Beyond its well-known effects on cholesterol, Fluvastatin exhibits pleiotropic effects, including antioxidant and anti-inflammatory properties, making it a valuable tool for in vitro and in vivo research in fields such as cardiovascular disease, cancer, and inflammation.[2]

Accurate and reproducible experimental results depend on the proper preparation of **Fluvastatin Sodium** solutions. This document provides a detailed protocol for the preparation of stock and working solutions for experimental use.

Physicochemical and Solubility Data

Fluvastatin Sodium is supplied as an off-white to pale yellow, hygroscopic crystalline powder. It is crucial to handle the compound in a controlled environment to minimize moisture absorption.

Table 1: Physicochemical Properties of **Fluvastatin Sodium**

Property	Value	Reference
Molecular Formula	C₂₄H₂₅FNNaO₄	[3]
Molecular Weight	433.45 g/mol	[3]
Appearance	White to pale yellow crystalline solid	

| Purity | ≥98% (HPLC) | |

Table 2: Solubility of **Fluvastatin Sodium**

Solvent	Solubility	Reference
DMSO	43 - 87 mg/mL (approx. 100 - 200 mM)	[2]
Water	10 - 38 mg/mL	[2]
Dimethylformamide (DMF)	~10 mg/mL	[2] [4]
Ethanol	~0.5 mg/mL (Practically Insoluble)	[2] [4]

| PBS (pH 7.2) | ~0.2 mg/mL |[\[2\]](#)[\[4\]](#) |

For cell culture applications, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions due to its high solvating power and compatibility with most cell culture media at low final concentrations.[\[2\]](#)

Storage and Stability

Proper storage is critical to maintain the chemical integrity and activity of **Fluvastatin Sodium**.

Table 3: Storage and Stability Recommendations

Form	Storage Temperature	Stability	Reference
Solid Powder	-20°C	≥ 2 years	[2][4]
Stock Solution in DMSO	-80°C	~6 months	[2]
Stock Solution in DMSO	-20°C	~1 month	[2]

| Aqueous Working Solution | 2-8°C | ≤ 1 day |[2][4] |

Note: Aqueous solutions are not recommended for storage beyond one day.[4] It is highly advised to prepare fresh working solutions from the frozen DMSO stock for each experiment. To avoid repeated freeze-thaw cycles, which can degrade the compound, stock solutions should be aliquoted into single-use volumes.[2][5]

Experimental Protocols

Protocol 1: Preparation of a 20 mM Fluvastatin Sodium Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution.

Materials:

- **Fluvastatin Sodium** powder (MW: 433.45 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical or polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Vortex mixer
- Optional: 0.22 µm syringe filter (DMSO-compatible)

Procedure:

- Calculation: To prepare a 20 mM stock solution, calculate the required mass of **Fluvastatin Sodium**.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL of a 20 mM solution: $\text{Mass} = 0.020 \text{ mol/L} \times 0.001 \text{ L} \times 433.45 \text{ g/mol} \times 1000 \text{ mg/g} = 8.67 \text{ mg}$
- Weighing: Accurately weigh 8.67 mg of **Fluvastatin Sodium** powder and transfer it to a sterile tube.
- Dissolution: Add 1 mL of anhydrous DMSO to the tube.[5]
- Mixing: Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.[5]
- Sterilization (Optional): For sterile applications, the stock solution can be sterilized by filtering it through a 0.22 µm DMSO-compatible syringe filter into a new sterile tube.[2]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use sterile tubes (e.g., 20 µL aliquots).[2] Store the aliquots at -80°C for long-term stability.[2]

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the high-concentration DMSO stock solution into a complete cell culture medium.

Materials:

- 20 mM **Fluvastatin Sodium** stock solution in DMSO
- Complete cell culture medium, pre-warmed to 37°C
- Sterile microcentrifuge or conical tubes

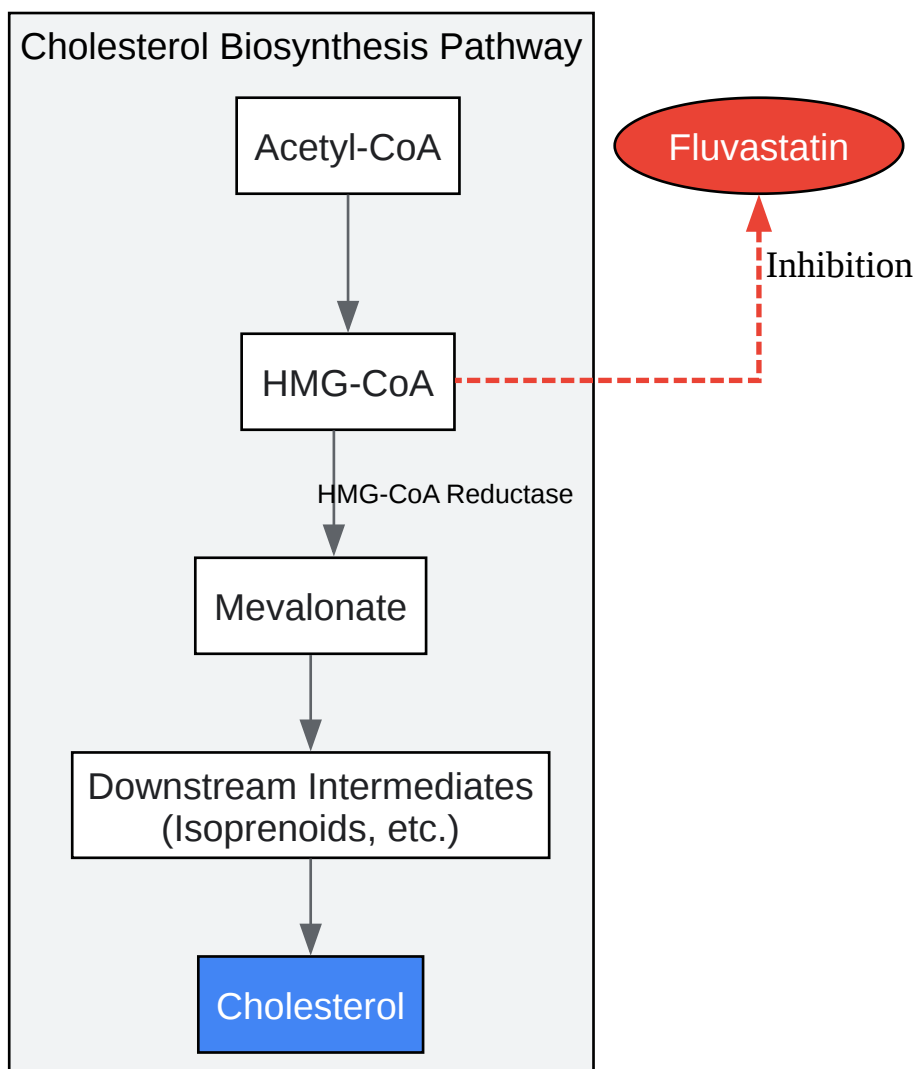
Procedure:

- **Thaw Stock Solution:** Thaw an aliquot of the 20 mM Fluvastatin stock solution at room temperature and vortex gently to ensure homogeneity.[\[5\]](#)
- **Determine Final Concentration:** Decide on the final concentration required for your experiment (e.g., 10 μ M).
- **Serial Dilution (Recommended):** To ensure accurate pipetting and homogenous mixing, perform a serial dilution.[\[2\]](#)
 - **Intermediate Dilution:** Prepare an intermediate solution by diluting the 20 mM stock solution in pre-warmed medium. For example, add 2 μ L of the 20 mM stock to 998 μ L of medium to create a 40 μ M intermediate solution.
 - **Final Dilution:** Add the required volume of the intermediate solution to your final volume of cell culture medium to achieve the target concentration.
- **Direct Dilution (for lower stock concentrations):** Alternatively, add the calculated volume of the stock solution directly to the pre-warmed cell culture medium.
 - **Important:** Always add the stock solution to the culture medium, not the other way around. Add the stock solution dropwise while gently swirling the medium to ensure rapid and even dispersion.[\[5\]](#)
- **Vehicle Control:** Prepare a vehicle control by adding the same volume of DMSO (without Fluvastatin) to an equal volume of cell culture medium. The final concentration of DMSO should ideally be kept below 0.1% to avoid solvent-induced cytotoxicity.[\[2\]](#)[\[5\]](#)
- **Use Immediately:** Use the freshly prepared working solutions immediately for your experiments. Do not store diluted aqueous solutions.[\[5\]](#)

Visualizations

Mechanism of Action: Cholesterol Biosynthesis Pathway

The following diagram illustrates the cholesterol biosynthesis pathway, highlighting the inhibitory action of Fluvastatin on the HMG-CoA reductase enzyme.



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Caption: Fluvastatin inhibits HMG-CoA reductase, the rate-limiting step in cholesterol synthesis.

Experimental Workflow: Stock Solution Preparation

This diagram outlines the key steps for preparing **Fluvastatin Sodium** stock and working solutions.



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Caption: Workflow for preparing **Fluvastatin Sodium** stock and working solutions for experiments.

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